

A Comprehensive Technical Guide to the Safe Handling of Isophthaloyl Dichloride

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Compound of Interest

Compound Name: *Isophthaloyl dichloride*

Cat. No.: *B1221377*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data, handling precautions, and emergency procedures for **Isophthaloyl Dichloride** (IPC). The information is compiled to ensure the safe use of this reactive chemical in a laboratory and research setting.

Chemical Identification and Physical Properties

Isophthaloyl Dichloride, with CAS number 99-63-8, is a white to colorless crystalline solid.^[1] It is a key intermediate in the synthesis of various polymers, including aramids and polyesters. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Isophthaloyl Dichloride**

Property	Value	References
Molecular Formula	C ₈ H ₄ Cl ₂ O ₂	[2]
Molecular Weight	203.02 g/mol	[3][2]
Appearance	White to colorless crystalline solid/mass	[1][3]
Melting Point	43-45 °C (109.4-113 °F)	[3]
Boiling Point	276 °C (528.8 °F)	[3][4]
Flash Point	180 °C (356 °F)	[5][6]
Density	1.388 g/cm ³	[4]
Vapor Pressure	0.03 mm Hg (at 25 °C)	[4]
Water Solubility	Reacts with water	[2][4]
Solubility	Soluble in ether and other organic solvents	[2][4]

Hazard Identification and Toxicity

Isophthaloyl Dichloride is classified as a hazardous chemical, posing significant risks upon exposure. It is crucial to understand these hazards to implement appropriate safety measures.

Hazards:

- Corrosive: Causes severe skin burns and serious eye damage.[3][7]
- Toxic: Toxic if inhaled and harmful if swallowed or in contact with skin.[7][8]
- Lachrymator: The substance can cause an increased flow of tears.[3]
- Moisture Sensitive: Reacts with water and moisture, releasing hydrogen chloride gas.[5][6]

A summary of acute toxicity data is provided in Table 2.

Table 2: Acute Toxicity of **Isophthaloyl Dichloride**

Test	Species	Route	Value	References
LD50	Mouse	Oral	2221 mg/kg	[5]
LD50	Rabbit	Oral	1175 mg/kg	[5][9]
LD50	Rat	Oral	2200 mg/kg	[5]
LD50	Rabbit	Skin	1410 mg/kg	[5]
LC50	Fish (Fathead Minnow)	-	133.7 mg/l (96 h)	[1][9]

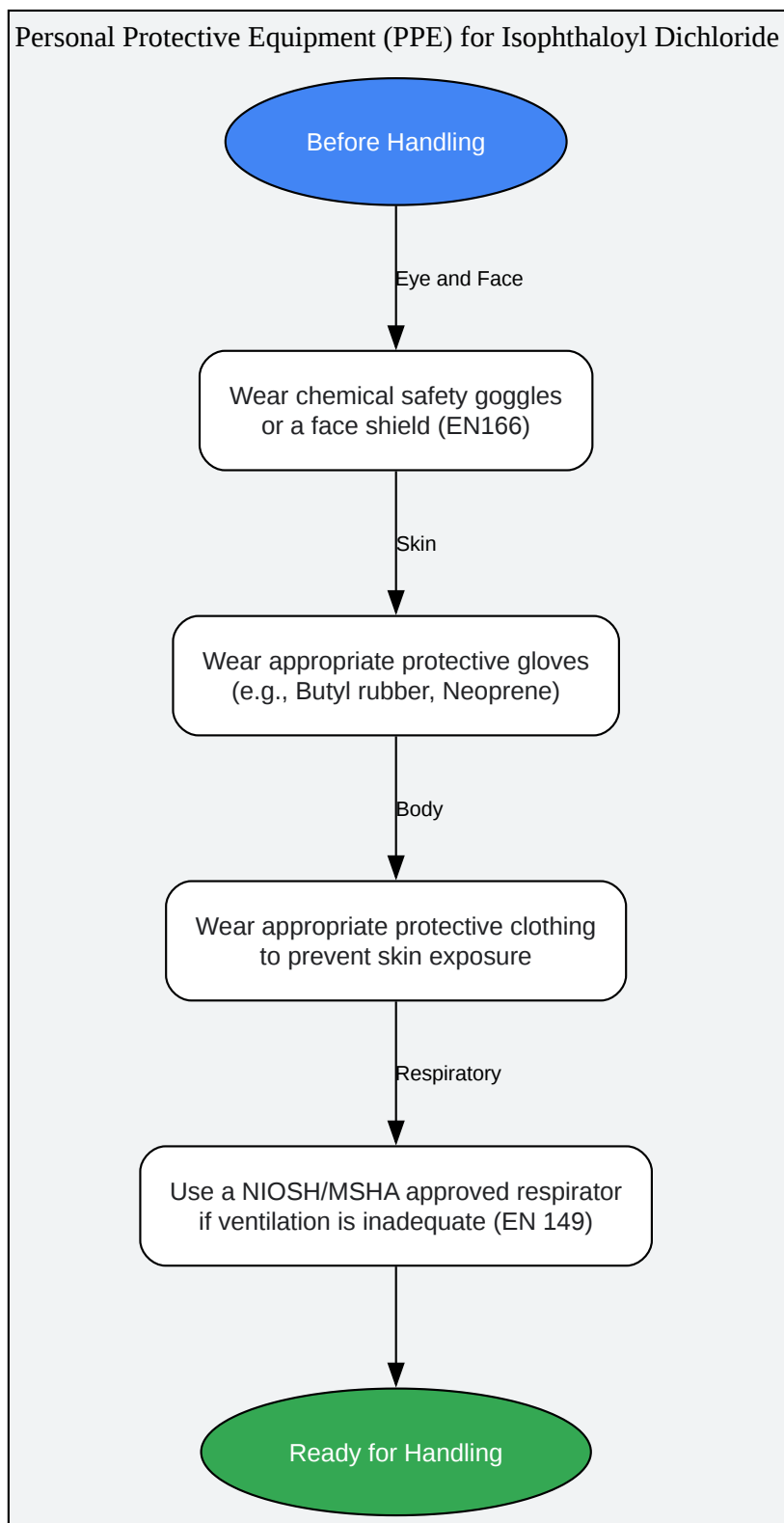
Isophthaloyl Dichloride is not classified as a carcinogen by IARC, NTP, or OSHA.[1]

Handling and Storage Precautions

Proper handling and storage are paramount to prevent exposure and accidents.

Personal Protective Equipment (PPE)

A comprehensive set of PPE must be worn when handling **Isophthaloyl Dichloride**.



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Caption: Required Personal Protective Equipment for handling **Isophthaloyl Dichloride**.

Safe Handling Practices

- Work in a well-ventilated area, preferably under a chemical fume hood.[3][5]
- Avoid contact with skin, eyes, and clothing.[6]
- Do not breathe dust or vapors.[7]
- Minimize dust generation and accumulation.[5]
- Keep away from incompatible materials such as water, strong bases, alcohols, and strong oxidizing agents.[5][7]
- Wash hands thoroughly after handling.[6]

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5][6]
- The storage area should be designated for corrosive materials.[5]
- Protect from moisture.[5] Store under an inert atmosphere.[7]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids.[5] Get medical aid immediately.[5]
- Skin Contact: Get medical aid immediately.[5] Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[5]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[5] Never give anything by mouth to an unconscious person. Get medical aid immediately.[5]

- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[5] Get medical aid immediately.[5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3][10] Do NOT use water directly on the fire.[5][11]
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases, including hydrogen chloride, phosgene, and carbon monoxide.[5][7]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[5][6]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas.[3] Wear appropriate personal protective equipment as outlined in Section 3.1.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[10]
- Methods for Cleaning Up: Sweep up the material and place it into a suitable, dry, closed container for disposal.[3][5] Avoid generating dusty conditions.[5] Do not use water or moist absorbents like sand or soil.[6] Ventilate the area after clean-up is complete.

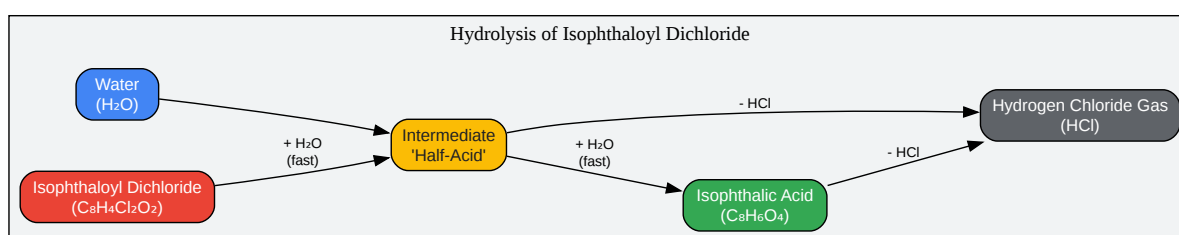
Stability and Reactivity

Understanding the chemical stability and reactivity of **Isophthaloyl Dichloride** is essential for safe handling and experimental design.

- Reactivity: Reacts vigorously with water, moisture, alcohols, strong bases, and strong oxidizing agents.[5]
- Chemical Stability: Stable under normal temperatures and pressures when stored in a dry environment.[6]

- **Hazardous Decomposition Products:** Upon contact with water or at high temperatures, it decomposes to produce hydrogen chloride gas, phosgene, carbon monoxide, and carbon dioxide.[5][7]
- **Hazardous Polymerization:** Hazardous polymerization does not occur.[5][7]

The primary reaction of concern is with water (hydrolysis), which proceeds rapidly.



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Caption: The two-step hydrolysis reaction of **Isophthaloyl Dichloride**.

Experimental Protocols: Interfacial Polymerization

Isophthaloyl Dichloride is a common monomer used in interfacial polymerization to create thin-film composite membranes. The following is a generalized protocol.

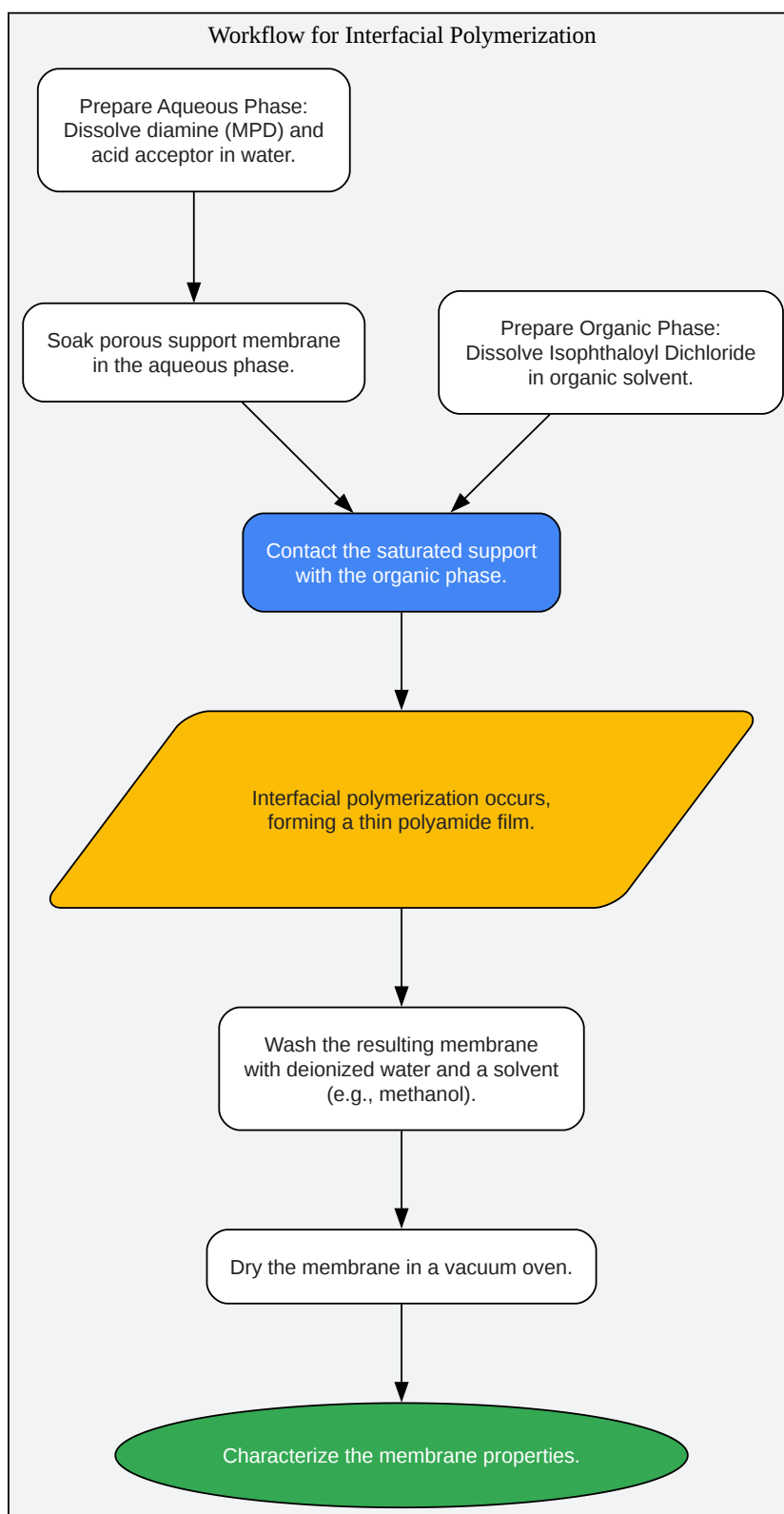
Materials and Reagents

- **Isophthaloyl Dichloride** (IPC)
- A diamine monomer (e.g., m-phenylenediamine - MPD)
- An organic solvent immiscible with water (e.g., hexane or tetrahydrofuran)
- Deionized water

- An acid acceptor (e.g., sodium carbonate)
- A porous support membrane

Experimental Workflow

The process involves the reaction of the two monomers at the interface of two immiscible liquids.



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Caption: A typical experimental workflow for creating a polyamide membrane.

Quenching and Disposal

Unreacted **Isophthaloyl Dichloride** and reaction byproducts must be handled safely.

- Quenching: Slowly add the reaction mixture containing residual **Isophthaloyl Dichloride** to a stirred, cold solution of a weak base, such as sodium bicarbonate, to neutralize the HCl byproduct and hydrolyze the remaining acid chloride.
- Disposal: Dispose of all waste materials in accordance with local, state, and federal regulations. Contaminated materials should be treated as hazardous waste.

This technical guide is intended to provide essential safety information. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier and consult with your institution's safety officer before working with **Isophthaloyl Dichloride**.

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